

Physicochemical Properties of Boc-2-amino-1-cyclohexanecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Boc-2-amino-1-cyclohexanecarboxylic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Boc-2-amino-1-cyclohexanecarboxylic acid**, a key building block in peptide synthesis and drug discovery. The strategic placement of the Boc protecting group on the amino functionality of the 2-aminocyclohexanecarboxylic acid core makes it a valuable intermediate for the synthesis of complex peptides and peptidomimetics. This document details the properties of its various isomers, outlines experimental protocols for their characterization, and provides workflows for their synthesis and purification.

Core Physicochemical Data

The physicochemical properties of **Boc-2-amino-1-cyclohexanecarboxylic acid** are highly dependent on its stereochemistry. The cis and trans isomers, as well as their respective enantiomers, exhibit distinct characteristics. The following tables summarize the available quantitative data for various isomers.

Table 1: General Physicochemical Properties of **Boc-2-amino-1-cyclohexanecarboxylic Acid** Isomers

Property	Value	Isomer(s)	Reference(s)
Molecular Formula	C ₁₂ H ₂₁ NO ₄	All	[1][2]
Molecular Weight	243.30 g/mol	All	[1][2]
Appearance	White to off-white crystalline powder or solid	All	[2][3]

Table 2: Thermal and Optical Properties of **Boc-2-amino-1-cyclohexanecarboxylic Acid** Isomers

Property	Value	Isomer(s)	Reference(s)
Melting Point	116 - 120 °C	Boc-cis-1,2-aminocyclohex-4-ene carboxylic acid	[3]
Optical Rotation	[α] _D = +20 ± 2° (c=0.5 in MeOH)	(1S,2R)-Boc-2-aminocyclohexane carboxylic acid	[2]

Table 3: Solubility and Partitioning Properties of **Boc-2-amino-1-cyclohexanecarboxylic Acid** Isomers

Property	Value	Isomer(s)	Reference(s)
Solubility	Soluble in water, DMSO, methanol, and tetrahydrofuran (THF)	General, specific isomer not always detailed	[1][4]
LogP (Computed)	2.1545	trans-4-(Boc-Amino)cyclohexanecarboxylic acid	[5]
Topological Polar Surface Area (TPSA)	75.63 Å ²	trans-4-(Boc-Amino)cyclohexanecarboxylic acid	[5]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are crucial for reproducible research. The following are standard protocols that can be adapted for the characterization of **Boc-2-amino-1-cyclohexanecarboxylic acid** isomers.

Determination of Melting Point

Principle: The melting point is a fundamental physical property used to determine the purity of a crystalline solid. A sharp melting range typically indicates a high degree of purity.

Methodology:

- A small, dry sample of the **Boc-2-amino-1-cyclohexanecarboxylic acid** isomer is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has melted is recorded as the end of the melting range.
- For accurate results, the determination is repeated two more times, and the average value is reported.

Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

- An excess amount of the **Boc-2-amino-1-cyclohexanecarboxylic acid** isomer is added to a known volume of the solvent (e.g., water, DMSO, methanol) in a sealed vial.

- The mixture is agitated at a constant temperature (e.g., 25 °C) for a predetermined period (e.g., 24 hours) to ensure equilibrium is reached.
- The suspension is then filtered or centrifuged to remove the undissolved solid.
- The concentration of the dissolved compound in the supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or by gravimetric analysis after solvent evaporation.

Determination of pKa

Principle: The pKa value is a measure of the strength of an acid in solution. For **Boc-2-amino-1-cyclohexanecarboxylic acid**, the pKa of the carboxylic acid group is a key parameter.

Methodology (Potentiometric Titration):

- A known weight of the **Boc-2-amino-1-cyclohexanecarboxylic acid** isomer is dissolved in a specific volume of deionized water or a suitable co-solvent.
- A calibrated pH electrode is immersed in the solution.
- The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH), added in small, precise increments.
- The pH of the solution is recorded after each addition of the titrant.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined as the pH at the half-equivalence point, where half of the carboxylic acid has been neutralized.

Determination of LogP

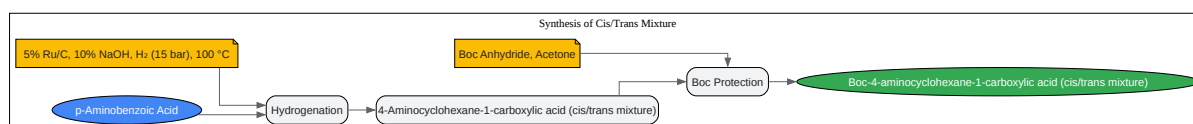
Principle: The partition coefficient (LogP) is a measure of the lipophilicity of a compound, representing the ratio of its concentration in a nonpolar solvent (e.g., octanol) to its concentration in a polar solvent (e.g., water) at equilibrium.

Methodology (Shake-Flask Method):

- A solution of the **Boc-2-amino-1-cyclohexanecarboxylic acid** isomer is prepared in a biphasic system of n-octanol and water (or a suitable buffer).
- The mixture is shaken vigorously for a set period to allow for partitioning between the two phases.
- The mixture is then centrifuged to ensure complete separation of the two layers.
- The concentration of the compound in both the n-octanol and aqueous phases is determined using an appropriate analytical technique, such as HPLC-UV.
- The LogP value is calculated as the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

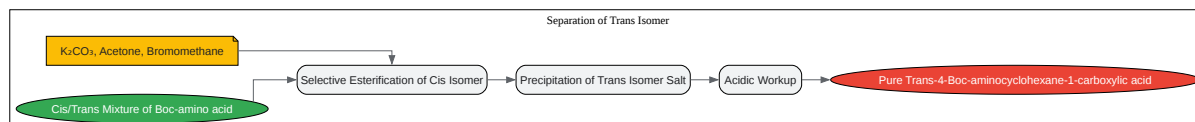
Synthesis and Purification Workflows

The synthesis and purification of specific isomers of **Boc-2-amino-1-cyclohexanecarboxylic acid** are critical for their application in research and development. Below are representative workflows for the synthesis of a cis/trans mixture and the subsequent separation of the trans isomer.



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Figure 1: General workflow for the synthesis of a cis/trans mixture of Boc-4-aminocyclohexane-1-carboxylic acid.



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Figure 2: Workflow for the purification of the trans isomer via selective reaction of the cis isomer.[6]

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